

Technical Summary: 1-(2,2-diethoxyethyl)-3-methoxyurea (CAS 116451-49-1)

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Compound of Interest

Compound Name: 1-(2,2-Diethoxyethyl)-3-methoxyurea

Cat. No.: B172429

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Disclaimer: Limited publicly available scientific literature and experimental data exist for **1-(2,2-diethoxyethyl)-3-methoxyurea**. This document summarizes available information, primarily from chemical databases, and presents a hypothetical synthesis scheme based on general organic chemistry principles. A comprehensive technical guide with detailed experimental validation is not possible at this time.

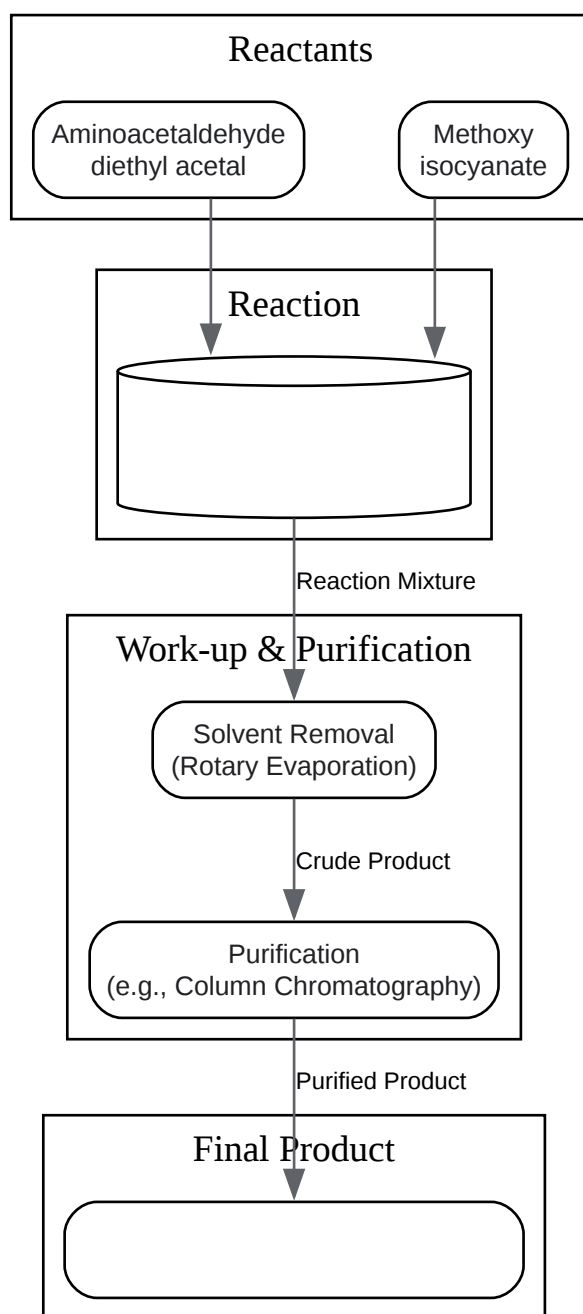
Chemical Identity and Properties

1-(2,2-diethoxyethyl)-3-methoxyurea is a chemical compound with the CAS number 116451-49-1.^[1] It is a substituted urea derivative containing both diethoxyethyl and methoxy functional groups.

Property	Value	Source
CAS Number	116451-49-1	^[1]
Molecular Formula	C ₈ H ₁₈ N ₂ O ₄	^[1]
Molecular Weight	206.24 g/mol	
Synonyms	N-(2,2-diethoxyethyl)-N'-methoxyurea	^[1]
Predicted pKa	12.92 ± 0.46	^[1]

Potential Synthesis Pathway (Hypothetical)

A plausible synthetic route to **1-(2,2-diethoxyethyl)-3-methoxyurea** would involve the reaction of aminoacetaldehyde diethyl acetal with methoxy isocyanate. This is a standard method for the formation of substituted ureas.



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Hypothetical synthesis workflow for **1-(2,2-diethoxyethyl)-3-methoxyurea**.

Potential Applications in Research

While no specific applications for **1-(2,2-diethoxyethyl)-3-methoxyurea** have been documented in peer-reviewed literature, substituted ureas are a significant class of compounds in medicinal chemistry. They are known to exhibit a wide range of biological activities and are core structures in several approved drugs. The presence of the methoxyurea moiety suggests potential for investigation in areas such as:

- **Enzyme Inhibition:** Methoxyurea derivatives have been explored as inhibitors of various enzymes.
- **Drug Discovery:** The diethoxyethyl group can modulate physicochemical properties such as solubility and lipophilicity, which are important in drug design.

Safety and Handling

No specific safety data sheet (SDS) for **1-(2,2-diethoxyethyl)-3-methoxyurea** is readily available. As with any chemical of unknown toxicity, it should be handled with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Work should be conducted in a well-ventilated fume hood.

Conclusion

1-(2,2-diethoxyethyl)-3-methoxyurea is a chemical entity with limited available data. The information presented here is based on basic chemical properties and theoretical synthetic pathways. Further research is required to determine its physical and chemical properties, establish a validated synthetic protocol, and explore its potential biological activities and applications. Researchers interested in this compound would need to perform de novo characterization and experimental work.

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References

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